

What are the chemical properties of Chrysoidine G?

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Compound of Interest

Compound Name: Chrysoidine G

Cat. No.: B147795

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Chrysoidine G: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Dated: 2025-12-07

Abstract

This technical guide provides an in-depth overview of the chemical properties of **Chrysoidine G** (CAS 532-82-1), an azo dye with applications in various scientific fields. This document collates essential quantitative data, details experimental protocols for its characterization, and presents logical workflows for its synthesis and analysis. The information is intended to support researchers, scientists, and professionals in drug development in their understanding and utilization of this compound.

Core Chemical Properties

Chrysoidine G, also known as Basic Orange 2 or 4-phenylazo-m-phenylenediamine monohydrochloride, is a cationic azo dye.^{[1][2]} Its fundamental chemical and physical properties are summarized in the table below.

Quantitative Data Summary

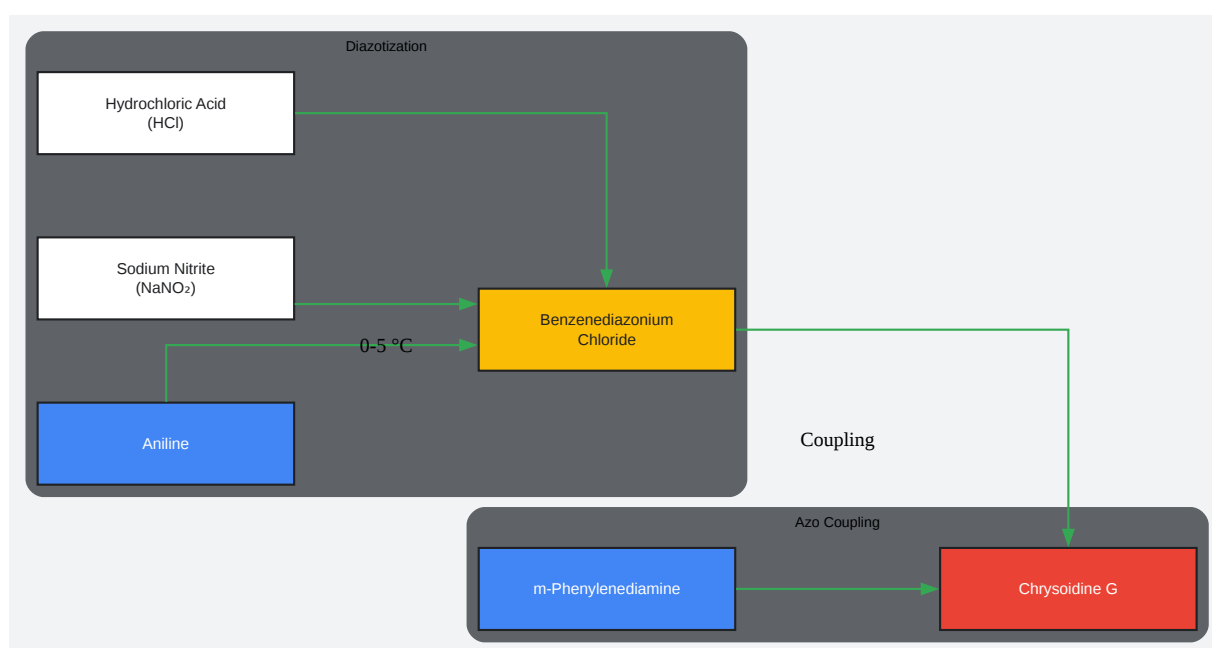
Property	Value	Source(s)
IUPAC Name	4-(phenyldiazenyl)benzene-1,3-diamine;hydrochloride	PubChem
Synonyms	Basic Orange 2, Chrysoidine Y, C.I. 11270	[1][3]
CAS Number	532-82-1	[4][5]
Molecular Formula	C ₁₂ H ₁₂ N ₄ ·HCl	[4][6]
Molecular Weight	248.71 g/mol	[5][7]
Appearance	Red-brown to purple crystalline powder	[4][5]
Melting Point	235 °C (decomposes)	[3]
pKa	Data available in IUPAC Digitized pKa Dataset for Chrysoidin Y	[1][4]
UV Absorption Maximum (λ _{max})	449 nm (in water)	[4]
Solubility		
Water	Slightly soluble	
Ethanol	Soluble	
Acetone	Soluble	
Xylene	Soluble	
Benzene	Practically insoluble	

Synthesis of Chrysoidine G

The synthesis of **Chrysoidine G** is a classic example of an azo coupling reaction. The overall process involves two main stages: the diazotization of an aromatic amine (aniline) and the

subsequent coupling of the resulting diazonium salt with an activated aromatic compound (m-phenylenediamine).[8][9]

Synthesis Pathway



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Caption: Synthesis pathway of **Chrysoidine G**.

Experimental Protocol: A General Approach

The following is a generalized protocol for the synthesis of azo dyes, adapted for **Chrysoidine G**.

Materials:

- Aniline
- Sodium Nitrite (NaNO_2)
- Concentrated Hydrochloric Acid (HCl)
- m-Phenylenediamine
- Ice
- Distilled water
- Beakers, magnetic stirrer, and filtration apparatus

Procedure:

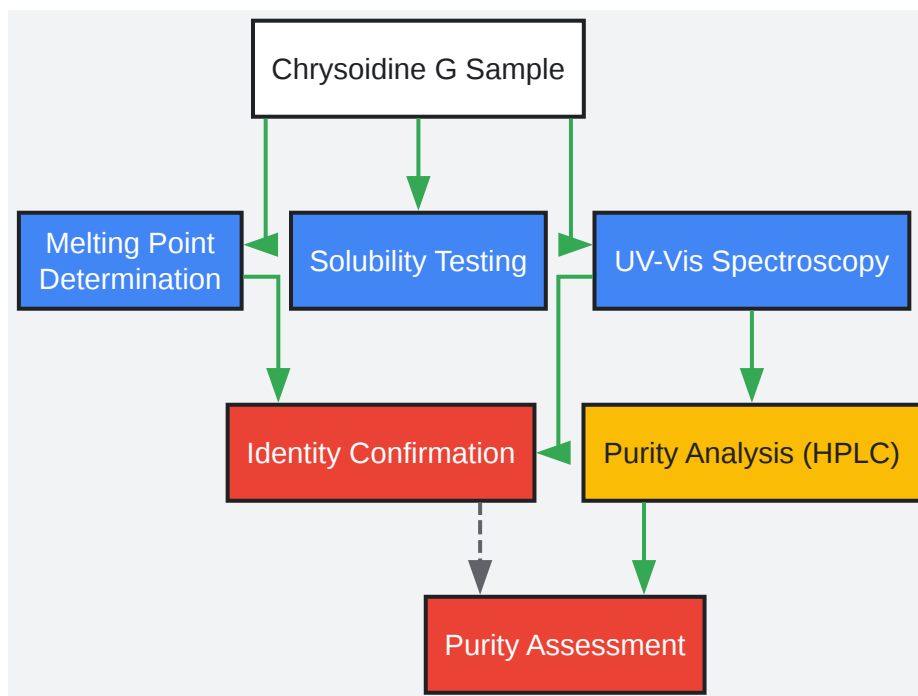
- Diazotization of Aniline:
 - Dissolve a specific molar equivalent of aniline in a solution of concentrated hydrochloric acid and water.
 - Cool the solution to 0-5 °C in an ice bath with constant stirring.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite, maintaining the temperature below 5 °C. The slow addition is crucial to prevent the decomposition of the diazonium salt.
 - Continue stirring for 15-20 minutes after the addition is complete to ensure the full formation of the benzenediazonium chloride solution.
- Azo Coupling:

- In a separate beaker, dissolve an equimolar amount of m-phenylenediamine in a suitable solvent (e.g., dilute hydrochloric acid).
- Cool this solution in an ice bath.
- Slowly add the cold benzenediazonium chloride solution to the m-phenylenediamine solution with vigorous stirring.
- A colored precipitate of **Chrysoidine G** will form. The reaction is typically kept cold to maximize the yield.
- Isolation and Purification:
 - Allow the reaction to proceed for a period, then collect the precipitate by vacuum filtration.
 - Wash the crude product with cold water to remove any unreacted salts.
 - The product can be further purified by recrystallization from a suitable solvent, such as ethanol-water mixture.
 - Dry the purified crystals in a desiccator.

Analytical Characterization

A systematic approach is required for the analytical characterization of synthesized or procured **Chrysoidine G** to confirm its identity and purity.

Analytical Workflow



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References

- 1. C.I. Basic Orange 2 | C₁₂H₁₃ClN₄ | CID 10771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Chrysoidine Y (C. I. 11270), 100 g, CAS No. 532-82-1 | Dyes | Indicators and Dyes | Inorganic & Analytical Reagents | Chemicals | Carl ROTH - Austria [carlroth.com]
- 4. Chrysoidine - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Chrysoidine G | CAS#: 532-82-1 | azoic dye (cationic dye | InvivoChem [invivochem.com]
- 6. 4-(4-Ethoxyphenylazo)-m-phenylenediamine, mixture of mono and dihydrochloride, 98% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. Chrysoidine G (Standard)_TargetMol [targetmol.com]
- 8. Azo Coupling [organic-chemistry.org]

- 9. Azo coupling - Wikipedia [en.wikipedia.org]
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